

Comprehensive Guide to 3-O-Acetyl-16 α -hydroxytrametenolic Acid Reference Standards

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Compound of Interest

Compound Name:	3-O-Acetyl-16 α -hydroxytrametenolic acid
CAS No.:	168293-13-8
Cat. No.:	B2386416

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Executive Summary & Compound Profile

3-O-Acetyl-16 α -hydroxytrametenolic acid (CAS: 168293-13-8) is a critical lanostane-type triterpenoid found in the dried sclerotia of *Poria cocos* (*Wolfiporia cocos*), a fungus fundamental to Traditional Chinese Medicine (TCM) and modern pharmacological research.^[1]

Unlike the more common pachymic acid, this compound serves as a specific marker for evaluating the anti-inflammatory and gut-barrier protective properties of *Poria* extracts.^[1] Its structural specificity—distinguished by the acetylation at C-3 and hydroxylation at C-16—requires precise analytical standards to avoid confusion with its dehydro-analog (3-O-Acetyl-16 α -hydroxydehydrotrametenolic acid).^[1]

Chemical Identity Card

Property	Specification
CAS Number	168293-13-8
IUPAC Name	(2R)-2-[(3S,10S,13R,14R,16R,17R)-3-acetyloxy-16-hydroxy-4,4,10,13,14-pentamethyl-2,3,5,6,7,11,12,15,16,17-decahydro-1H-cyclopenta[a]phenanthren-17-yl]-6-methylhept-5-enoic acid
Formula	C ₃₂ H ₅₀ O ₅
Molecular Weight	514.74 g/mol
Classification	Lanostane Triterpenoid
Key Bioactivity	Glucocorticoid receptor (GR) agonist; NF-κB pathway inhibition [1].[1][2][3][4]

Supplier Comparison & Selection Guide

The market for this specific triterpenoid is dominated by specialized phytochemical manufacturers rather than broad-spectrum catalog houses.[1] Based on peer-reviewed literature usage and certificate of analysis (COA) transparency, suppliers are categorized into Primary Manufacturers (Source of Origin) and Global Distributors.

Tier 1: Primary Manufacturers (Validated in Literature)

These suppliers are frequently cited in metabolomics and pharmacological studies (e.g., *Frontiers in Pharmacology*, *J. Agric. Food Chem.*[1][4][5]) as the source of reference standards.

Supplier	Grade	Purity Specification	Documentation	Best For
Chengdu Push Bio-technology	Reference Standard	≥98.0% (HPLC)	HPLC, MS, NMR, COA	Method Validation (Cited in [2])
Baoji Herbest Bio-Tech	Reference Standard	≥98.0%	HPLC, H-NMR, COA	Routine QC (Cited in [3])
Jiangsu Yongjian Pharm	Reference Standard	≥98.0%	HPLC, COA	Bulk Sourcing

Tier 2: Global Distributors (Research Grade)

These entities often repackage or source from primary manufacturers but offer easier logistics for Western researchers.[1]

Supplier	Catalog #	Purity	Pack Sizes	Notes
ChemFaces	CFN90804	≥98%	5mg, 10mg, 20mg	Good for small-scale bioassays. [1]
ALB Technology	ALB-RS-07967	95% - 98%	10mg	Verify batch purity before use. [1]
MedChemExpress	HY-N2088	≥98%	5mg, 10mg	High availability in US/EU.[1]

Critical Warning: Do not confuse this compound with 3-O-Acetyl-16 α -hydroxydehydrotrametenolic acid (CAS: 168293-14-9).[1] The "dehydro" version contains an additional double bond at C-7/C-8 or C-8/C-9.[1] Always verify the molecular weight (514.74 vs 512.72) upon receipt.

Technical Specifications & Experimental Protocols

Handling and Storage[1][7]

- Physical State: White to off-white powder.[1]
- Solubility: Soluble in Methanol, Ethanol, DMSO.[1] Poorly soluble in water.[1]
- Stability: Sensitive to light and heat.[1]
 - Solid State:[1] Store at -20°C, desiccated, protected from light (24 months).
 - Solution: Stable in Methanol at 4°C for <1 week; -80°C for 3 months.

Validated HPLC Quantification Protocol

This protocol is adapted from Li et al. (2019) and Frontiers in Pharmacology (2021) for the separation of *Poria cocos* triterpenoids [2, 4].[1]

System: Waters ACQUITY UPLC or Agilent 1260 HPLC Column: C18 Reverse Phase (e.g., Waters BEH C18, 2.1 × 100 mm, 1.7 μ m OR InertSustain C18, 4.6 × 250 mm, 5 μ m)

Mobile Phase:

- Solvent A: Acetonitrile (ACN)[6]
- Solvent B: 0.1% Formic Acid in Water[1][6][7]

Gradient Elution Program:

Time (min)	% Solvent A (ACN)	% Solvent B (0.1% FA)	Flow Rate
0.0	51	49	1.0 mL/min
5.0	51	49	1.0 mL/min
30.0	72	28	1.0 mL/min
37.0	86	14	1.0 mL/min
47.0	100	0	1.0 mL/min

| 50.0 | 100 | 0 | 1.0 mL/min [\[1\]](#)[\[7\]](#)

Detection:

- Wavelength: 210 nm (Triterpenoid backbone absorption) and 245 nm.[\[1\]](#)[\[7\]](#)
- Retention Time: Approx. 32-35 min (dependent on column dimensions).[\[1\]](#)

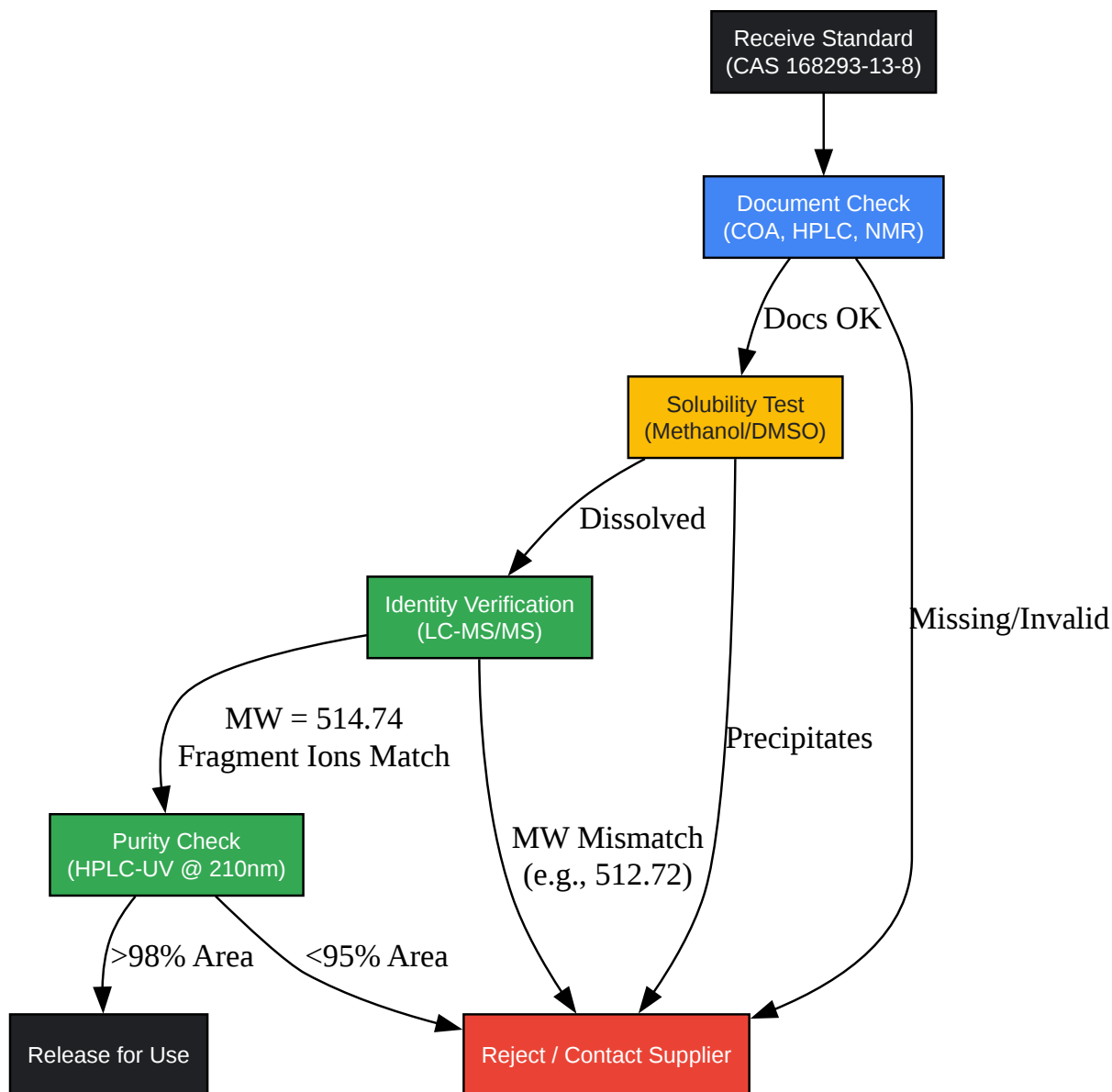
System Suitability Criteria:

- Resolution (Rs): > 1.5 between 3-O-Acetyl-16 α -hydroxytrametenolic acid and Pachymic acid.
[\[1\]](#)
- Tailing Factor: 0.8 – 1.2.[\[1\]](#)
- RSD (Area): < 2.0% for n=5 injections.[\[1\]](#)

Visualized Workflows

Quality Control Workflow for Reference Standard Verification

This diagram outlines the decision logic for validating a purchased standard before use in critical assays.



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Caption: Workflow for incoming inspection of triterpenoid reference standards to ensure exclusion of dehydro-analogs.

Biological Mechanism of Action

Understanding the pathway is crucial for researchers using this standard for bioactivity assays.

[1]

- [3. researchgate.net \[researchgate.net\]](#)
- [4. Phytochemistry and Pharmacological Activities of Wolfiporia cocos \(F.A. Wolf\) Ryvarden & Gilb - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. 16 \$\alpha\$ -Hydroxytrametenolic Acid from Poria cocos Improves Intestinal Barrier Function Through the Glucocorticoid Receptor-Mediated PI3K/Akt/NF- \$\kappa\$ B Pathway - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. Untargeted Metabolomics and Targeted Quantitative Analysis of Temporal and Spatial Variations in Specialized Metabolites Accumulation in Poria cocos \(Schw.\) Wolf \(Fushen\) - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Insights into Triterpene Acids in Fermented Mycelia of Edible Fungus Poria cocos by a Comparative Study - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Frontiers | Untargeted Metabolomics and Targeted Quantitative Analysis of Temporal and Spatial Variations in Specialized Metabolites Accumulation in Poria cocos \(Schw.\) Wolf \(Fushen\) \[frontiersin.org\]](#)
- [9. CN105486786A - Method for detecting poria cocos triterpene compounds - Google Patents \[patents.google.com\]](#)
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